

Application Note: Quantification of Caloxanthone B in Plant Extracts

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Compound of Interest					
Compound Name:	Caloxanthone B				
Cat. No.:	B15594265	Get Quote			

Introduction

Calophyllum genus, including Calophyllum pressinervosum and Calophyllum soulattri.[1][2] This compound has garnered significant interest within the scientific and pharmaceutical communities due to its potent biological activities, particularly its cytotoxic effects against various cancer cell lines.[3][4] Studies have demonstrated that Caloxanthone B can induce apoptosis and inhibit cell growth in leukemia cells, suggesting its potential as an anti-cancer agent.[3] Accurate and reliable quantification of Caloxanthone B in plant extracts is crucial for standardization, quality control, and advancing research into its therapeutic applications.

This document provides detailed protocols for the extraction and quantification of **Caloxanthone B** from plant materials using High-Performance Liquid Chromatography (HPLC), a widely accepted and robust analytical technique for the analysis of xanthones.[5][6]

Experimental Protocols Protocol 1: Extraction of Caloxanthone B from Plant Material

This protocol outlines a general procedure for extracting **Caloxanthone B** from dried and powdered plant material, adapted from common methods for xanthone isolation.[7][8]

Materials and Reagents:



- Dried and powdered plant material (e.g., stem bark of Calophyllum sp.)
- Soxhlet apparatus or glassware for maceration
- Hexane, Dichloromethane (DCM), Ethyl Acetate, Methanol (HPLC grade)
- Rotary evaporator
- Filter paper (Whatman No. 1 or equivalent)
- Milli-Q water or equivalent

Procedure:

- Sample Preparation: Air-dry the plant material (e.g., stem bark) and grind it into a fine powder.[7]
- Defatting (Optional but Recommended): To remove non-polar constituents like fats and waxes, first perform a preliminary extraction with n-hexane for 24-48 hours using a Soxhlet apparatus. Discard the hexane extract.
- Primary Extraction:
 - Soxhlet Extraction: Place the defatted, dried plant powder into a thimble and extract successively with dichloromethane, ethyl acetate, and methanol for approximately 72 hours for each solvent.[7] Caloxanthone B is typically found in the less polar extracts like dichloromethane.
 - Maceration: Alternatively, soak the plant powder in dichloromethane at room temperature for 3-5 days with occasional agitation. Filter the mixture and repeat the process two more times to ensure complete extraction.
- Concentration: Combine the filtrates from the primary extraction step. Evaporate the solvent under reduced pressure using a rotary evaporator at a temperature not exceeding 40°C to obtain the crude dichloromethane extract.
- Storage: Store the dried crude extract at -20°C in a desiccated environment until further analysis.



Protocol 2: Quantification by High-Performance Liquid Chromatography (HPLC)

This protocol describes a validated HPLC method for the quantitative analysis of **Caloxanthone B**. The parameters are based on established methods for xanthone analysis.[6] [9][10]

Apparatus and Materials:

- HPLC system equipped with a pump, autosampler, column oven, and a Photodiode Array (PDA) or UV-Vis detector.
- Reversed-phase C18 column (e.g., 150 mm x 3.0 mm, 5 μm).[6]
- Caloxanthone B reference standard
- Methanol and Acetonitrile (HPLC grade)
- Formic acid (analytical grade)
- Syringe filters (0.22 μm, PTFE)

Procedure:

- Chromatographic Conditions:
 - Mobile Phase: A gradient of 0.1% formic acid in water (Solvent A) and Methanol (Solvent B). A typical gradient might start at 65% B, increasing to 90% B over 30 minutes.
 - Flow Rate: 1.0 mL/min.[10]
 - Column Temperature: 25°C.[11]
 - Detection Wavelength: Xanthones exhibit strong UV absorbance; monitor at approximately
 254 nm or 320 nm.[6][9]
 - Injection Volume: 10-20 μL.



- Preparation of Standard Solutions:
 - Prepare a stock solution of Caloxanthone B reference standard (1 mg/mL) in methanol.
 - Perform serial dilutions of the stock solution with methanol to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 μg/mL).
- Preparation of Sample Solution:
 - Accurately weigh 10 mg of the crude plant extract obtained from Protocol 1.
 - Dissolve the extract in 10 mL of methanol. Use sonication if necessary to ensure complete dissolution.
 - Filter the solution through a 0.22 μm PTFE syringe filter into an HPLC vial.
- Analysis and Quantification:
 - Inject the prepared standard solutions to construct a calibration curve by plotting peak area against concentration. The curve should exhibit good linearity ($r^2 > 0.999$).[12]
 - Inject the prepared sample solution.
 - Identify the Caloxanthone B peak in the sample chromatogram by comparing its retention time with that of the reference standard.
 - Quantify the amount of Caloxanthone B in the sample using the regression equation from the calibration curve.

Data Presentation

Quantitative data should be organized for clarity and comparative analysis.

Table 1: Recommended HPLC Method Parameters for Caloxanthone B Quantification



Parameter	Recommended Condition	
Column	Reversed-Phase C18 (e.g., 150 mm x 3.0 mm, 5 μm)	
Mobile Phase	Gradient elution with 0.1% Formic Acid in Water (A) and Methanol (B)	
Gradient Program	65-90% B over 30 minutes	
Flow Rate	1.0 mL/min	
Column Temperature	25 °C	
Detection Wavelength	254 nm or 320 nm	
Injection Volume	20 μL	

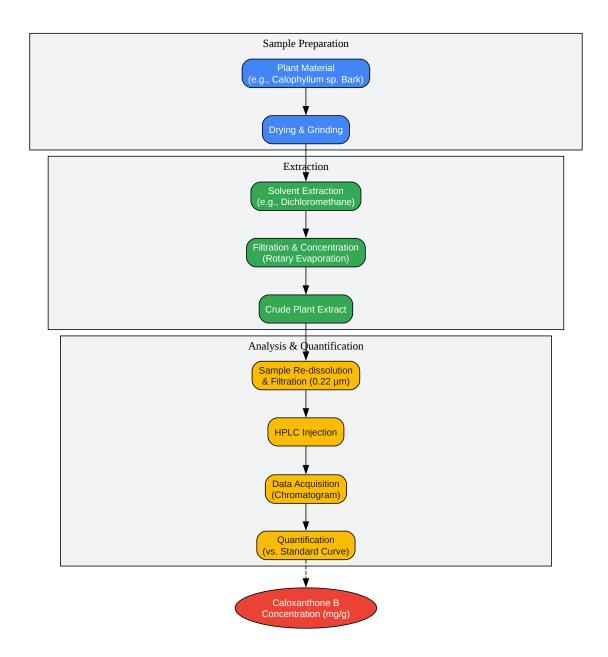
Table 2: Reported Cytotoxic Activity of Caloxanthone B

Cell Line	Cell Type	IC₅₀ Value (μg/mL)	IC₅₀ Value (μM)	Reference
K562	Chronic Myeloid Leukemia	1.23	3.00	[3]

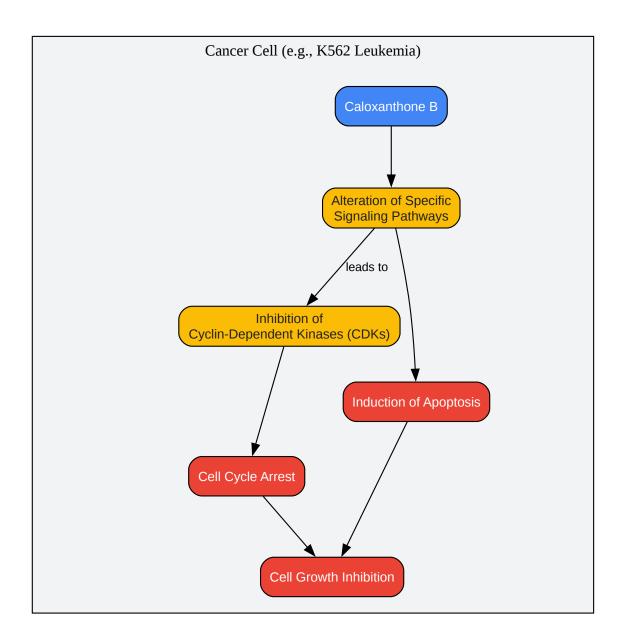
Visualizations

Diagrams are provided to illustrate the experimental workflow and the proposed biological mechanism of **Caloxanthone B**.









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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Chemical and Biological Research on Herbal Medicines Rich in Xanthones PMC [pmc.ncbi.nlm.nih.gov]
- 5. medindia.net [medindia.net]
- 6. Quantitative and qualitative determination of six xanthones in Garcinia mangostana L. by LC-PDA and LC-ESI-MS PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Caloxanthone C: a pyranoxanthone from the stem bark of Calophyllum soulattri PMC [pmc.ncbi.nlm.nih.gov]
- 8. Caloxanthones O and P: Two New Prenylated Xanthones from Calophyllum inophyllum -PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. HPLC-MS standardization and validation methods for determination of calactin content in dichloromethane fraction of Calotropis gigantea (L.) Dryand. (Niu jiao gua) stem bark and its application in prediction of anticancer activities PMC [pmc.ncbi.nlm.nih.gov]
- 12. Validation of a spectrophotometric method for quantification of xanthone in biodegradable nanoparticles PubMed [pubmed.ncbi.nlm.nih.gov]
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